

# 3-Cyanobenzamide safety, handling, and MSDS information

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## **Compound of Interest**

Compound Name: 3-Cyanobenzamide

Cat. No.: B1293667

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An In-depth Technical Guide to the Safety, Handling, and MSDS of **3-Cyanobenzamide**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **3-Cyanobenzamide**. The information is intended to guide laboratory personnel in the safe use and management of this compound.

## Chemical Identification and Physical Properties

**3-Cyanobenzamide** is a versatile intermediate used in the synthesis of pharmaceuticals and other organic compounds.<sup>[1]</sup> Its physical and chemical properties are summarized below.

Property	Value	Reference
CAS Number	3441-01-8	--INVALID-LINK--
Molecular Formula	C <sub>8</sub> H <sub>6</sub> N <sub>2</sub> O	--INVALID-LINK--
Molecular Weight	146.15 g/mol	--INVALID-LINK--
Appearance	Off-white solid	--INVALID-LINK--
Melting Point	222 °C	--INVALID-LINK--
Boiling Point	327.7±25.0 °C (Predicted)	--INVALID-LINK--
SMILES	<chem>C1=CC(=CC(=C1)C(=O)N)C#N</chem>	--INVALID-LINK--
InChI	InChI=1S/C8H6N2O/c9-5-6-2-1-3-7(4-6)8(10)11/h1-4H, (H2,10,11)	--INVALID-LINK--

## Hazard Identification and GHS Classification

**3-Cyanobenzamide** is classified as a hazardous substance. The GHS classifications are summarized below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictograms:

- GHS07: Exclamation Mark

## Toxicological Data

The toxicity of **3-Cyanobenzamide** is primarily associated with its aromatic nitrile structure.

The acute toxicity of nitriles is often linked to the metabolic release of cyanide.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Endpoint	Species	Route	Result	Classification
Acute Oral Toxicity	Rat	Oral	No specific LD50 value is available from a dedicated study. However, based on GHS classification, it is considered harmful if swallowed.	Harmful if swallowed
Skin Irritation	Rabbit	Dermal	Studies on similar compounds show potential for mild to moderate irritation.	Causes skin irritation
Eye Irritation	Rabbit	Ocular	Studies on similar compounds suggest it can be minimally to moderately irritating to the eyes.	Causes serious eye irritation

## Handling and Storage

**Handling:**

- Use in a well-ventilated area, preferably under a chemical fume hood.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Avoid contact with skin, eyes, and clothing.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Wash hands thoroughly after handling.

**Storage:**

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

## First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Loosen tight clothing such as a collar, tie, belt, or waistband. Seek immediate medical attention.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards Arising from the Chemical: Emits toxic fumes under fire conditions, including carbon monoxide, carbon dioxide, and nitrogen oxides.
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.

## Experimental Protocols

The following are summaries of standard OECD guidelines for toxicological testing relevant to **3-Cyanobenzamide**.

### Acute Oral Toxicity - OECD 423 (Acute Toxic Class Method)

This method is used to estimate the acute oral toxicity of a substance. It involves a stepwise procedure with the use of a limited number of animals.

- Animal Selection: Healthy, young adult rats of a single sex (typically females) are used.
- Housing and Fasting: Animals are caged individually and fasted overnight before dosing.
- Dose Administration: The test substance is administered in a single dose by gavage. The starting dose is selected from one of four fixed levels (5, 50, 300, or 2000 mg/kg body weight).
- Observation: Animals are observed for mortality and clinical signs of toxicity for up to 14 days.
- Procedure: The dosing of subsequent animals is dependent on the outcome of the previously dosed animal. The procedure is stopped when a stopping criterion is met, which allows for the classification of the substance into a GHS category.

### Acute Dermal Irritation/Corrosion - OECD 404

This guideline describes a procedure for the assessment of skin irritation and corrosion.[\[5\]](#)[\[6\]](#)

- Animal Selection: Healthy, young adult albino rabbits are used.
- Preparation: The fur on the dorsal area of the trunk is clipped 24 hours before the test.
- Application: A 0.5 g amount of the solid test substance is applied to a small area (approx. 6 cm<sup>2</sup>) of skin and covered with a gauze patch.
- Exposure: The patch is left in place for 4 hours.
- Observation: After patch removal, the skin is examined for erythema and edema at 1, 24, 48, and 72 hours. The observations can continue for up to 14 days to assess the reversibility of the effects.[\[7\]](#)
- Scoring: The degree of skin reaction is rated according to a numerical scoring system.

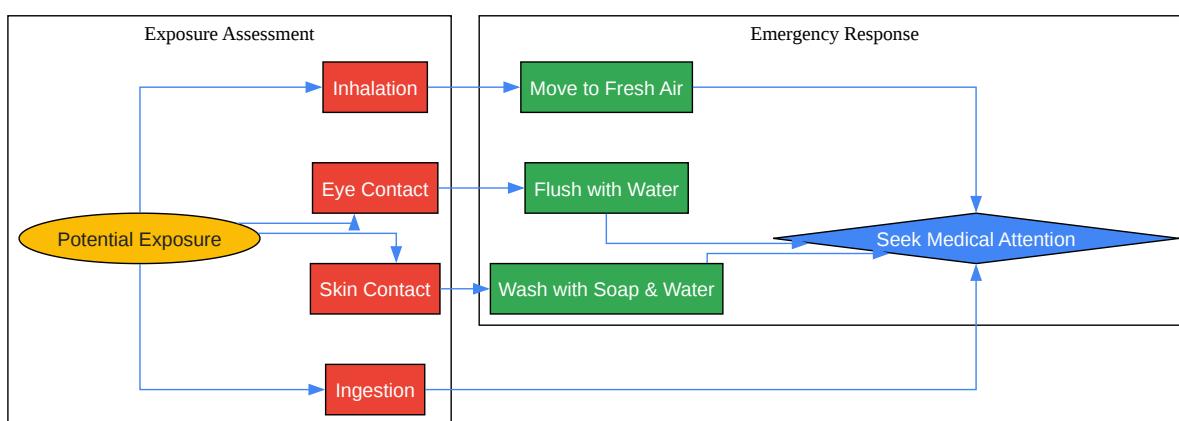
## Acute Eye Irritation/Corrosion - OECD 405

This guideline details the procedure for assessing eye irritation and corrosion.[8][9]

- Animal Selection: Healthy, adult albino rabbits with no pre-existing eye defects are used.
- Application: A single dose of 0.1 g of the solid test substance is instilled into the conjunctival sac of one eye of the rabbit. The other eye serves as a control.[9]
- Observation: The eyes are examined for ocular lesions (cornea, iris, and conjunctivae) at 1, 24, 48, and 72 hours after application. The observation period may be extended up to 21 days to evaluate the reversibility of effects.[8][9]
- Scoring: Ocular reactions are scored according to a standardized system.

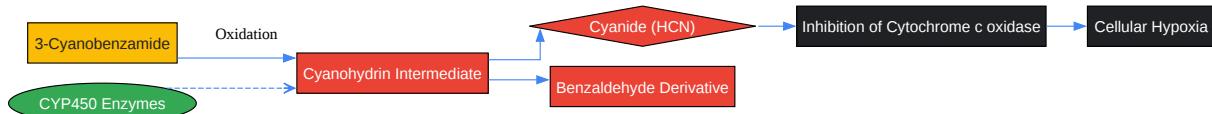
## Visualizations

The following diagrams illustrate key logical workflows and a potential metabolic pathway for **3-Cyanobenzamide**.



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Caption: First Aid Response Workflow for **3-Cyanobenzamide** Exposure.

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Caption: Postulated Metabolic Pathway and Toxic Action of **3-Cyanobenzamide**.

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